

Molecular weight and formula of O-Phthalimide-C3-acid

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Compound of Interest

Compound Name: *O-Phthalimide-C3-acid*

Cat. No.: *B188525*

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An In-depth Technical Guide to N-Phthaloyl- β -alanine

An introduction to N-Phthaloyl- β -alanine, a versatile building block in biomedical research and drug discovery, this guide provides detailed information on its chemical properties, synthesis, and key applications. Intended for researchers, scientists, and professionals in drug development, this document outlines precise experimental protocols and explores its role in advanced therapeutic modalities.

N-Phthaloyl- β -alanine, systematically named 3-(1,3-Dioxoisindolin-2-yl)propanoic acid, is a derivative of the amino acid β -alanine where the amino group is protected by a phthaloyl group. This protection strategy makes it a valuable intermediate in organic synthesis, particularly in peptide synthesis, where it allows for the controlled formation of peptide bonds. Its bifunctional nature, possessing both a protected amine and a reactive carboxylic acid, allows for its use as a linker in various bioconjugation applications. Notably, the phthalimide moiety is a key component in the development of Proteolysis Targeting Chimeras (PROTACs), an emerging therapeutic strategy for targeted protein degradation.

While sometimes ambiguously referred to as "**O-Phthalimide-C3-acid**," the correct and most commonly accepted structure involves the attachment of the C3 propanoic acid chain to the nitrogen atom of the phthalimide group.

Core Compound Data

A summary of the key quantitative and qualitative data for N-Phthaloyl-β-alanine is presented below, providing a quick reference for its physical and chemical properties.

Property	Value	References
Molecular Formula	C ₁₁ H ₉ NO ₄	[1] [2]
Molecular Weight	219.19 g/mol	[1] [2]
CAS Number	3339-73-9	[1]
Appearance	White to off-white crystalline solid	[1]
Melting Point	148-153 °C	
Solubility	Soluble in polar solvents such as water and methanol. Soluble in DMSO (\geq 100 mg/mL).	[1] [3]
IUPAC Name	3-(1,3-dioxoisooindolin-2-yl)propanoic acid	
Synonyms	N-Phthaloyl-beta-alanine, 3-Phthalimidopropionic acid, Pht- β-Ala-OH	[1]

Experimental Protocols

Detailed methodologies for the synthesis and purification of N-Phthaloyl-β-alanine are provided to ensure reproducibility in a laboratory setting.

Synthesis of N-Phthaloyl-β-alanine

This protocol describes the direct condensation of β-alanine with phthalic anhydride.

Materials:

- β -Alanine
- Phthalic anhydride
- Ethyl acetate (for recrystallization)

Procedure:

- Combine equimolar amounts of β -alanine (e.g., 25 g, 0.28 mol) and phthalic anhydride (e.g., 41.6 g, 0.28 mol) in a round-bottom flask equipped with a stirrer.[\[4\]](#)
- Heat the mixture to 150°C with continuous stirring for three hours.[\[4\]](#) A higher temperature of 200°C for 15 minutes can also be employed for a fusion reaction.[\[5\]](#)
- After the reaction is complete, cool the mixture to room temperature.
- The crude product is then purified by recrystallization.

Purification by Recrystallization:

- Dissolve the crude product in a minimal amount of hot ethyl acetate.[\[4\]](#) Alternatively, ethanol can be used.[\[5\]](#)
- Allow the solution to cool slowly to room temperature to induce crystallization.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold ethyl acetate.
- Dry the purified crystals under vacuum. This method can yield N-Phthaloyl- β -alanine in approximately 90% yield.[\[4\]](#)

Characterization: The identity and purity of the synthesized N-Phthaloyl- β -alanine can be confirmed using standard analytical techniques:

- Melting Point Analysis: Compare the observed melting point with the literature value.

- Thin Layer Chromatography (TLC): To assess purity and compare with starting materials.
- NMR Spectroscopy (^1H and ^{13}C): To confirm the chemical structure.
- Mass Spectrometry: To verify the molecular weight.

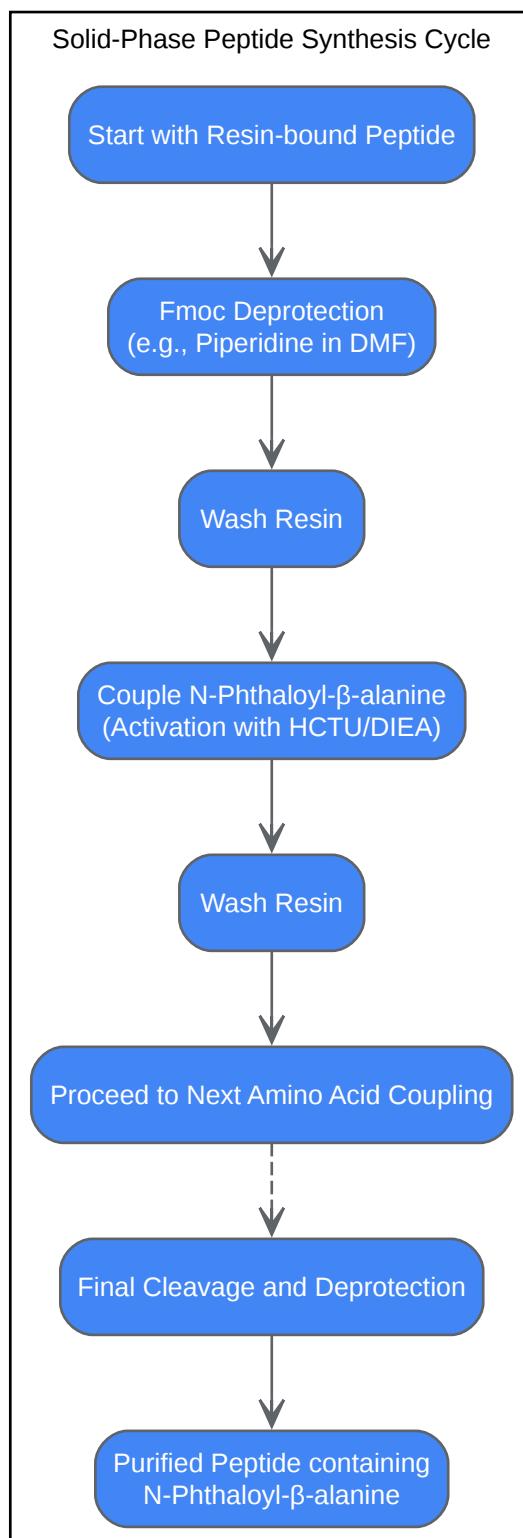
Applications in Drug Development and Research

N-Phthaloyl- β -alanine serves as a critical tool in several areas of biomedical research, primarily due to its properties as a protected amino acid and as a component of larger, functional molecules.

Peptide Synthesis

In solid-phase peptide synthesis (SPPS), the phthaloyl group serves as a robust protecting group for the amine functionality of β -alanine. This allows for the incorporation of this non-canonical amino acid into peptide chains, which can confer unique structural and functional properties to the resulting peptide. The phthaloyl group is stable under the conditions used for coupling subsequent amino acids and can be removed at a later stage.

Below is a generalized workflow for the incorporation of N-Phthaloyl- β -alanine into a peptide sequence using SPPS.



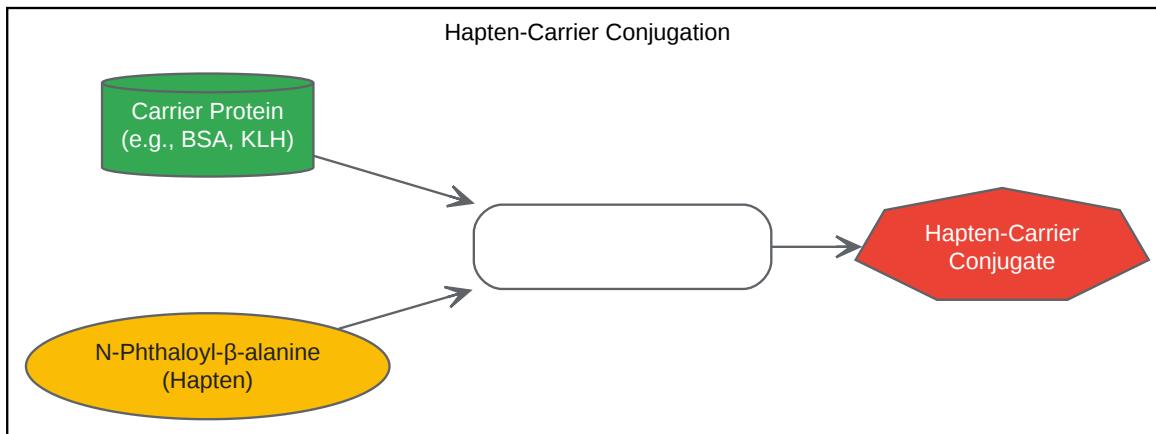
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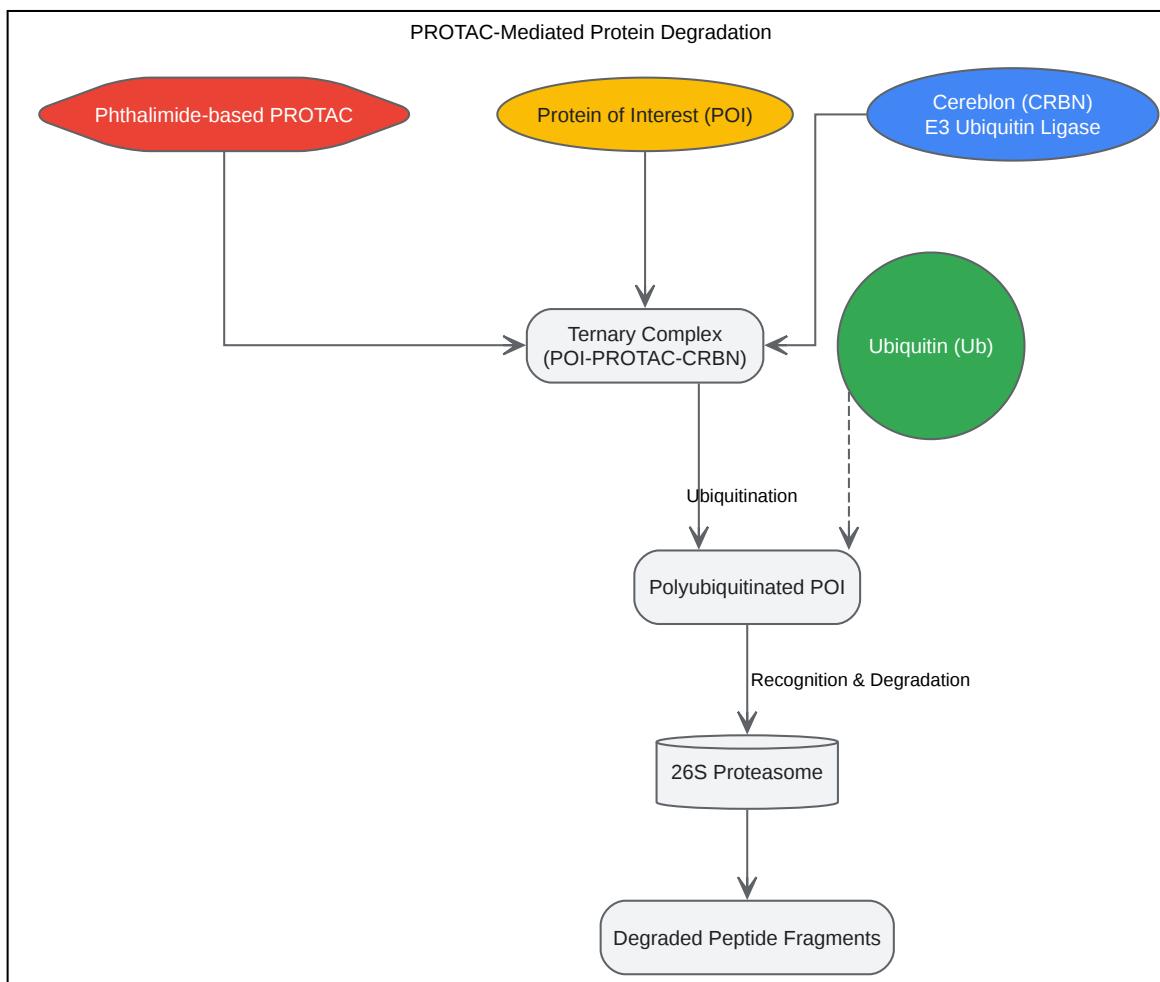
A generalized workflow for solid-phase peptide synthesis (SPPS).

Hapten-Carrier Conjugation for Antibody Production

N-Phthaloyl- β -alanine can function as a hapten, a small molecule that can elicit an immune response when attached to a larger carrier protein, such as Bovine Serum Albumin (BSA) or Keyhole Limpet Hemocyanin (KLH).^[3] The carboxylic acid group of N-Phthaloyl- β -alanine provides a convenient handle for conjugation to the amine groups on the carrier protein, typically via carbodiimide chemistry (e.g., using EDC). The resulting conjugate can then be used to immunize animals to generate antibodies specific for the hapten.

The following diagram illustrates the general principle of hapten-carrier conjugation.





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